

Part 1: Core Chemical Identity of Solvent Red 169

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Compound of Interest

Compound Name: Solvent Red 169

CAS No.: 27354-18-3

Cat. No.: B133992

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Solvent Red 169 is a synthetic organic compound belonging to the anthraquinone class of dyes. Its molecular structure, characterized by the 9,10-dioxoanthracene core with an isopropylamino substituent, is directly responsible for its distinct color and high stability. This structure imparts a brilliant, slightly bluish-red hue and ensures its solubility in various organic solvents and non-polar media, making it a versatile choice for coloring a wide array of materials.^{[1][2][3]}

The primary identifier for this compound is its CAS (Chemical Abstracts Service) number, which is 27354-18-3.^{[1][2][4][5][6][7]} A deprecated CAS number, 86835-91-8, may also be encountered in older literature.^[5]

Key Chemical Identifiers

For unambiguous identification and use in research and regulatory documentation, the following identifiers are critical.

Identifier	Value
CAS Number	27354-18-3[5]
IUPAC Name	1-(propan-2-ylamino)anthracene-9,10-dione[5]
Synonyms	C.I. Solvent Red 169, 1-(Isopropylamino)anthraquinone, Transparent Red 2Y, Amaplast Red PC, C.I. 605060[1][5]
Molecular Formula	C ₁₇ H ₁₅ NO ₂ [1][5][7][8]
Molecular Weight	265.31 g/mol [1][5]
SMILES	<chem>CC(C)NC1=CC=CC2=C1C(=O)C3=CC=CC=C3C2=O</chem> [5][8]
InChI	InChI=1S/C17H15NO2/c1-10(2)18-14-9-5-8-13-15(14)17(20)12-7-4-3-6-11(12)16(13)19/h3-10,18H,1-2H3[5][8]
InChIKey	ATIIYVSUEHXWMKF-UHFFFAOYSA-N[5][8]

Chemical Structure Visualization

The two-dimensional structure of **Solvent Red 169** is depicted below, illustrating the fusion of the anthraquinone skeleton with the N-isopropyl group at the C1 position.

Caption: 2D chemical structure of **Solvent Red 169**.

Part 2: Synthesis and Manufacturing Process

The industrial synthesis of **Solvent Red 169** is a straightforward and well-established process based on nucleophilic aromatic substitution. The primary manufacturing method involves the condensation of 1-chloroanthraquinone with propan-2-amine (isopropylamine).[1][6]

Experimental Protocol: Synthesis of Solvent Red 169

- **Reactant Charging:** A reaction vessel is charged with 1-chloroanthraquinone, an excess of isopropylamine (which acts as both reactant and solvent), and a copper catalyst (e.g.,

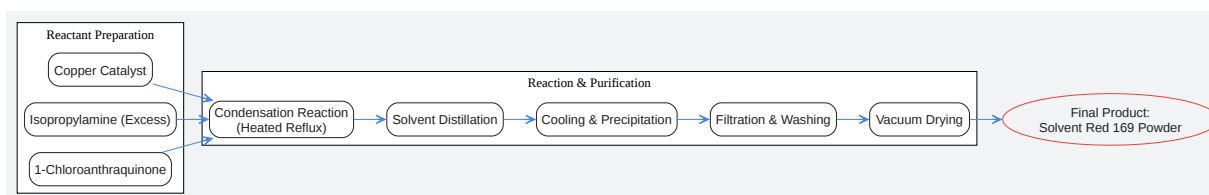
copper(I) iodide or copper powder) to facilitate the reaction. A high-boiling point organic solvent may be added to control the reaction temperature.

- **Reaction Conditions:** The mixture is heated under reflux for several hours. The temperature is maintained to ensure a steady reaction rate while minimizing the formation of byproducts. The progress of the reaction is monitored using techniques such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Product Isolation:** Upon completion, the excess isopropylamine is removed by distillation. The reaction mixture is then cooled, and the crude product precipitates.
- **Purification:** The crude solid is collected by filtration and washed with a suitable solvent (e.g., methanol or ethanol) to remove unreacted starting materials and catalyst residues.
- **Drying:** The purified product is dried under vacuum to yield **Solvent Red 169** as a brilliant red powder.

The causality behind this protocol lies in the Ullmann condensation mechanism, where the copper catalyst facilitates the coupling of the amine with the aryl halide. The use of excess amine drives the reaction equilibrium towards the product side.

Synthesis Workflow

The following diagram illustrates the key stages in the manufacturing of **Solvent Red 169**.



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Caption: Manufacturing workflow for **Solvent Red 169**.

Part 3: Physicochemical Properties

The utility of **Solvent Red 169** in various demanding applications is a direct result of its excellent physicochemical properties. These characteristics are rigorously tested to ensure batch-to-batch consistency and performance.

Property	Value / Description	Significance
Appearance	Bluish-red or fluorescent red powder[1][4][9]	Provides the desired vibrant color in the final product.
Heat Resistance	Up to 310 °C[4][6][9]	Essential for coloring plastics that undergo high-temperature processing like extrusion and injection molding.[3]
Light Fastness	7 (on a scale of 1-8)[4][9]	Ensures long-term color stability and resistance to fading upon exposure to light, crucial for durable goods.[3]
Migration Resistance	Good to Excellent[9][10][11]	Prevents the dye from bleeding or leaching out of the polymer matrix, maintaining the product's aesthetic and safety.
Solubility	Soluble in toluene and other non-polar organic solvents.[2][3]	Allows for easy incorporation into plastic resins, inks, oils, and waxes.
Acid Resistance	4 (on a scale of 1-5)[4][9]	Indicates moderate stability in acidic environments.
Alkali Resistance	5 (on a scale of 1-5)[4][9]	Shows excellent stability in alkaline conditions.
Tinting Strength	95-105%[4][9]	High color intensity allows for efficient coloring with low concentrations of the dye.

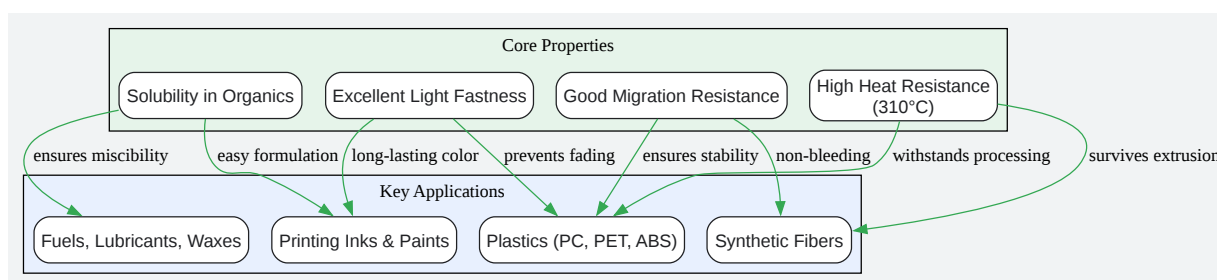
Part 4: Industrial Applications

The robust property profile of **Solvent Red 169** makes it a preferred colorant across several industries. Its selection for a specific application is a deliberate choice based on performance requirements.

- **Plastics and Polymers:** This is a primary application area. It is recommended for coloring a wide range of thermoplastics, including polystyrene (PS), polycarbonate (PC), ABS, polymethylmethacrylate (PMMA), and polyethylene terephthalate (PET).^{[3][9][10][11]} The high heat resistance is critical to withstand the temperatures of injection molding and extrusion without degradation.^[3]
- **Paints and Printing Inks:** Its solubility and vibrant hue make it suitable for solvent-based paints and printing inks where a durable and bright red color is required.^{[4][12]}
- **Waxes, Oils, and Fuels:** **Solvent Red 169** is used to color waxes (e.g., for candles), lubricants, oils, and fuels.^{[3][4][12]} Its solubility in these non-polar media ensures a uniform, stable coloration.
- **Fibers and Rubber:** The dye is also employed in the coloration of synthetic fibers and rubber materials.^{[4][9][11]}

Property-Application Interrelationship

The suitability of **Solvent Red 169** for diverse applications is governed by its core properties. The diagram below illustrates this relationship.



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Caption: Relationship between properties and applications.

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